

Physical and chemical properties of 2,4-butanedisulfone

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Compound of Interest

Compound Name: 3-Methyl-1,2-oxathiolane 2,2-dioxide

Cat. No.: B073002

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An In-depth Technical Guide to 2,4-Butanedisulfone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and reactive properties of 2,4-butanedisulfone (CAS No. 1121-03-5). It includes detailed experimental protocols for its synthesis, a summary of its known applications, and essential safety and handling information. This document is intended to serve as a core reference for professionals in research and development.

Physical and Chemical Properties

2,4-Butanedisulfone, also known as **3-methyl-1,2-oxathiolane 2,2-dioxide**, is a versatile sulfonic acid derivative.^[1] It is a colorless to brown clear liquid under standard conditions.^[1] Its core utility lies in its function as an intermediate and a sulfonating agent, enabling the incorporation of sulfonate groups into organic molecules to enhance their solubility and functionality.^[1]

Table 1: Physical and Chemical Properties of 2,4-Butanedisulfone

Property	Value	Reference(s)
CAS Number	1121-03-5	[1][2]
Molecular Formula	C ₄ H ₈ O ₃ S	[1]
Molecular Weight	136.17 g/mol	[1]
Appearance	Colorless to brown clear liquid	[1]
Boiling Point	150 °C at 12 mmHg	[1]
Density	1.31 g/cm ³	[1]
Refractive Index	n _{20D} 1.46	[1]
Purity	≥ 98% (by GC)	[1]
Synonyms	3-Methyl-1,2-oxathiolane 2,2-dioxide, 1-Methyl-1,3-propanesultone, 4-Hydroxy-2-butanefulfonic acid gamma-sultone	[1][3]

Spectral Data

Detailed experimental spectral data for 2,4-butanefulfone is not widely available in public chemical databases, which contrasts with its more commonly documented isomer, 1,4-butanefulfone. Researchers should exercise caution and verify the isomer when consulting spectral libraries.

Table 2: Available Spectral Data for 2,4-Butanefulfone

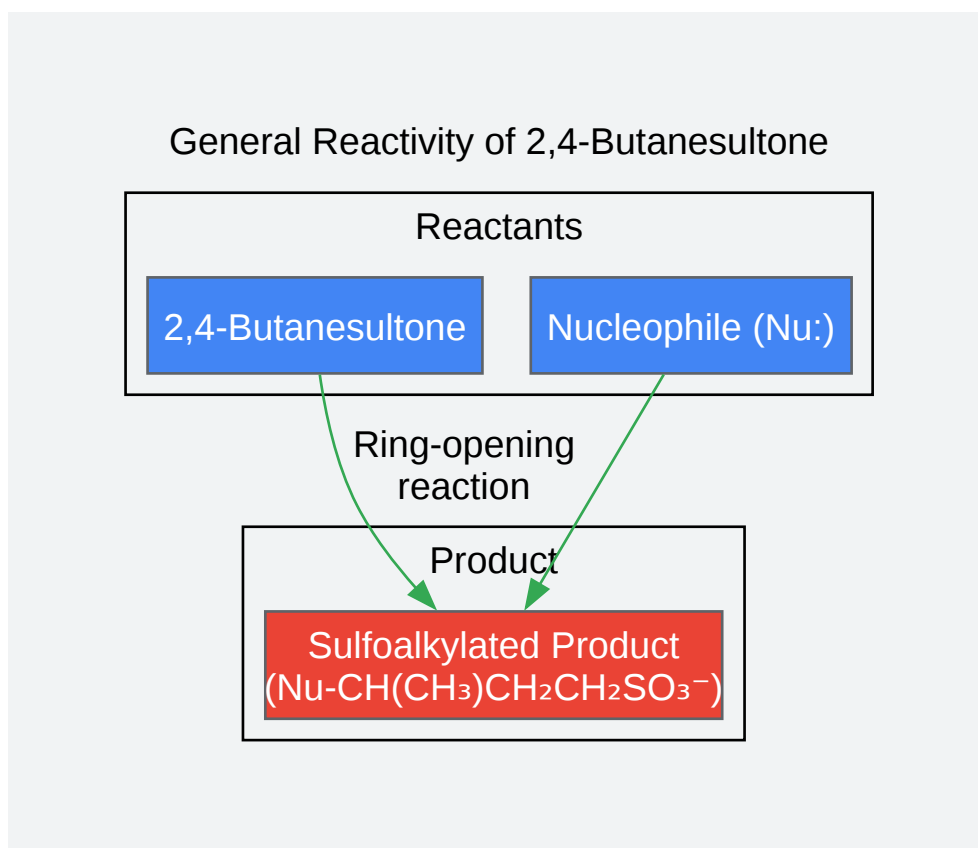
Data Type	Details	Reference(s)
Mass Spectrum (GC-MS)	A mass spectrum is available that confirms the molecular weight and fragmentation pattern.	[3]
^1H NMR, ^{13}C NMR, IR	Publicly accessible, experimentally derived spectra for the 2,4-butanedisulfone isomer are currently unavailable.	

Chemical Reactivity and Applications

2,4-Butanedisulfone's primary chemical utility stems from its role as a reactive intermediate. The strained sulfone ring is susceptible to nucleophilic attack, leading to ring-opening and the covalent attachment of a sulfobutyl group to the nucleophile. This property is harnessed in various industrial and research applications.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various pharmaceuticals, including sulfonamide antibiotics, where the sulfonate group can enhance efficacy and stability.[1]
- **Polymer Chemistry:** The compound is used to create specialty polymers with improved thermal and chemical resistance, which is valuable for advanced coatings and adhesives.[1]
- **Surfactants and Detergents:** Its ability to introduce sulfonic acid groups is employed in the production of surfactants, enhancing water solubility and surface activity.
- **Agrochemicals:** It plays a role in formulating effective herbicides and pesticides.[1]
- **Biochemical Research:** Researchers utilize 2,4-butanedisulfone for enzyme inhibition and protein modification studies to better understand biochemical pathways.

The general reactivity is illustrated in the diagram below, showing the ring-opening reaction upon attack by a generic nucleophile (Nu:).



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Diagram 1: General reaction pathway of 2,4-butanesultone with a nucleophile.

Experimental Protocols

The following section details a method for the synthesis of 2,4-butanesultone based on a patented industrial process.[4] This multi-step synthesis uses crotyl alcohol (butenol) as a starting material.

Synthesis of 2,4-Butanesultone from Butenol

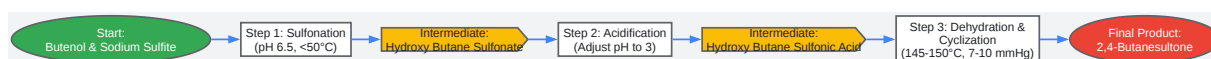
This process involves three main stages: sulfonation, acidification, and dehydration/cyclization.

Materials and Equipment:

- Crotyl alcohol (butenol)
- Sodium sulfite (or sodium pyrosulfite)

- Sulfuric acid or Hydrochloric acid
- Water
- 1000 mL three-necked flask with mechanical stirrer and thermometer
- Dropping funnel
- Heating mantle
- Vacuum distillation apparatus

Experimental Workflow Diagram:



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Diagram 2: Workflow for the synthesis of 2,4-butanedisulfone.

Step 1: Sulfonation

- Charge a 1000 mL three-necked flask with 150 g (1.5 mol) of anhydrous sodium pyrosulfite and 500 mL of water.[4] Stir until fully dissolved.
- Maintain the reaction temperature below 50°C and adjust the pH to 6.5.[4]
- Over a period of 2 hours, add 72 g (1 mol) of butanol solution via a dropping funnel.[4]
- After the addition is complete, continue stirring for an additional 30 minutes to yield the intermediate, hydroxy butane sulfonate.[4]

Step 2: Acidification

- Adjust the pH of the reaction mixture to 3 using a suitable acid such as sulfuric or hydrochloric acid.[4] This converts the hydroxy butane sulfonate salt into hydroxy butane

sulfonic acid.[4]

Step 3: Dehydration and Cyclization

- Transfer the acidified solution to a vacuum distillation apparatus.
- Heat the mixture to between 145-150°C under a vacuum of 7-10 mmHg.[4]
- Water will be removed via distillation, inducing the cyclization of the hydroxy butane sulfonic acid.
- Continue the reaction for 5.5 to 6.5 hours to yield the final product, 2,4-butanedisulfone.[4]
- The crude product can be further purified by vacuum distillation.

Safety and Handling

2,4-Butanedisulfone requires careful handling in a laboratory or industrial setting. Adherence to safety protocols is essential.

Table 3: Hazard and Safety Information

Category	Information	Reference(s)
Hazard Statements	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[5]
Precautionary Statements	Wear protective gloves, protective clothing, eye protection, and face protection. Store in a well-ventilated place. Keep cool.	[5]
Personal Protective Equipment (PPE)	Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire/flame-resistant impervious clothing. Use a full-face respirator if exposure limits are exceeded.	[5]
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools.	[5]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place between 2 - 8 °C.	[1][5]
Incompatible Materials	Strong oxidizing agents, bases.	[6]
Hazardous Decomposition	Forms carbon monoxide, carbon dioxide, and sulfur oxides upon decomposition.	[6]

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